

Technical Whitepaper: 2-Hydroxypropiophenone (CAS 5650-40-8)

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Compound of Interest

Compound Name: 2-Hydroxypropiophenone

CAS No.: 5650-40-8

Cat. No.: B1664086

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Identity, Synthesis, and Pharmaceutical Applications

Executive Summary

2-Hydroxypropiophenone (CAS 5650-40-8), also known as

-hydroxypropiophenone or lactophenone, is a critical

-hydroxy ketone intermediate used in the synthesis of chiral pharmaceuticals and as a photoinitiator in UV-curable polymer systems.^[1]

Crucial Distinction: Researchers must distinguish this compound from its structural isomer, 2'-hydroxypropiophenone (CAS 610-99-1), which is a phenolic ketone (ortho-substitution on the ring). CAS 5650-40-8 carries the hydroxyl group on the aliphatic

-carbon, imparting unique reactivity essential for asymmetric synthesis and radical polymerization.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9]

The compound exists as a pale yellow oil at room temperature, often solidifying near 18°C. Its structure features a chiral center at the

-position, making it a valuable target for enantioselective biocatalysis.

Table 1: Physicochemical Constants

Property	Value	Notes
IUPAC Name	2-Hydroxy-1-phenylpropan-1-one	
CAS Number	5650-40-8	Distinct from ortho-isomer (610-99-1)
Molecular Formula		
Molecular Weight	150.17 g/mol	
Appearance	Pale yellow liquid / Low MP solid	
Melting Point	18 – 19 °C	Tendency to supercool
Boiling Point	~229 °C (at 760 mmHg)	Decomposes at high T without vacuum
Solubility	Soluble in EtOH, , Toluene	Sparingly soluble in
Density	~1.10 g/mL	
Chirality	1 Chiral Center (C2)	Available as racemate or enantioenriched

Synthesis & Manufacturing Methodologies

Synthesis strategies for **2-hydroxypropiophenone** prioritize the introduction of oxygen at the

-position of propiophenone. Two primary routes dominate: classical chemical oxidation and green biocatalytic condensation.

Route A: Classical Chemical Synthesis (Bromination-Hydrolysis)

This route is the industrial standard due to the low cost of reagents.

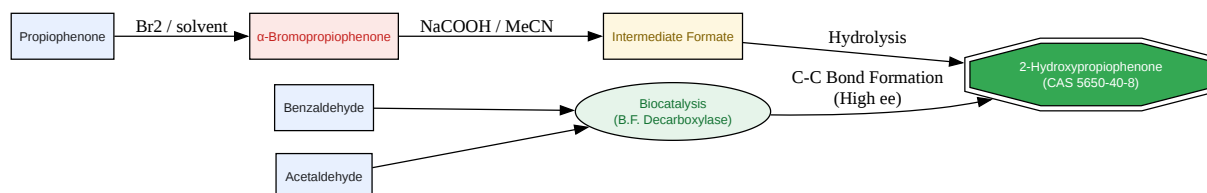
- Bromination: Propiophenone is brominated at the -position using bromine () or N-bromosuccinimide (NBS) to yield -bromopropiophenone.
- Hydrolysis: The bromide is displaced by a hydroxide equivalent. Direct hydrolysis with aqueous base can lead to byproducts (epoxides or elimination). A superior method involves forming the formate ester using sodium formate in acetonitrile, followed by mild hydrolysis to the alcohol.

Route B: Biocatalytic Cross-Condensation (Green Chemistry)

For high-value pharmaceutical intermediates, enantioselective synthesis is preferred.

- Enzyme: Benzoylformate decarboxylase (BFD) from *Pseudomonas putida*.
- Mechanism: A "cross-benzoin" condensation between benzaldehyde (acceptor) and acetaldehyde (donor).
- Advantage: Yields high enantiomeric excess (ee) of the (S)-isomer directly, avoiding difficult resolutions.

Visualization: Synthetic Pathways



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Figure 1: Comparison of classical chemical hydrolysis and biocatalytic cross-condensation routes.

Reactivity & Pharmaceutical Applications[1][4][8]

The chemical utility of **2-hydroxypropiophenone** stems from its bifunctionality: it possesses both an electrophilic carbonyl and a nucleophilic hydroxyl group adjacent to the reaction center.

Chiral Building Block (Ephedrine Analogs)

The compound serves as a direct precursor to 1-phenyl-2-aminoalcohols (norephedrine analogs) via reductive amination.

- Protocol: Reaction with an amine (e.g., methylamine) forms an imine/oxazolidine intermediate, which is reduced (using or catalytic hydrogenation) to the corresponding amino alcohol.
- Stereocontrol: If the starting material is chiral (from biocatalysis), the stereochemistry is often preserved or directed during reduction.

Heterocycle Synthesis

Cyclization reactions utilizing the 1,2-functional motif allow access to:

- Oxazoles: Condensation with amides/nitriles.

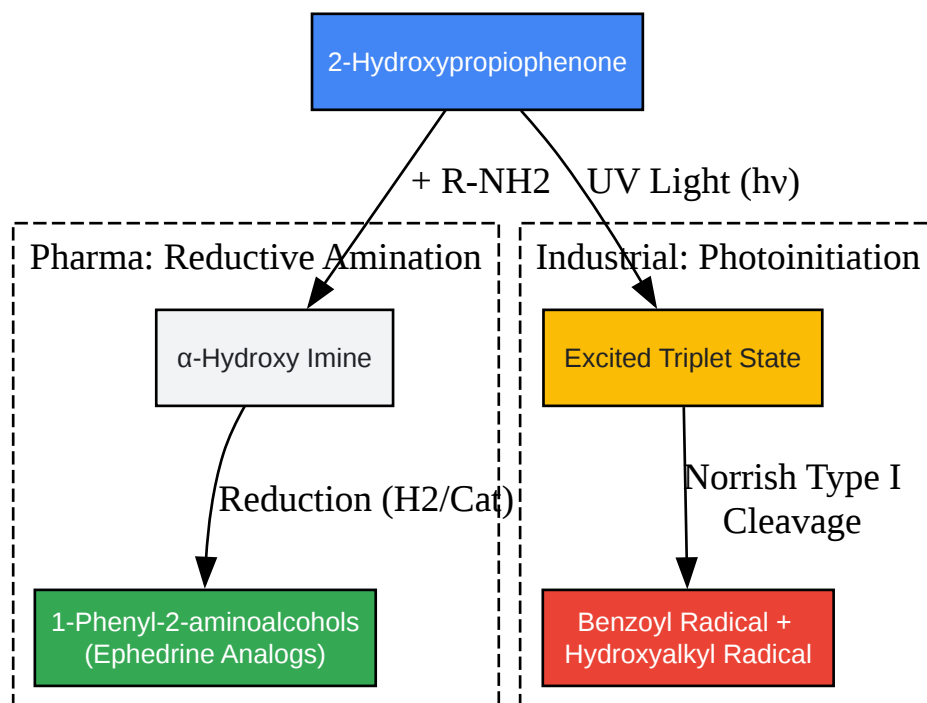
- Pyrazines: Dimerization reactions with ammonia sources.

Photoinitiator Mechanism

In UV-curing applications (inks, coatings), **2-hydroxypropiophenone** acts as a Type I photoinitiator.

- Mechanism: Upon UV absorption, the molecule undergoes Norrish Type I cleavage (α-cleavage) between the carbonyl carbon and the α-carbon.
- Radicals: This generates a benzoyl radical (initiator) and a hydroxy-alkyl radical, initiating the polymerization of acrylates.

Visualization: Reaction Logic



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Figure 2: Divergent reactivity profiles for pharmaceutical synthesis vs. radical polymerization.

Analytical Characterization

Validating the identity of CAS 5650-40-8 requires distinguishing it from the starting material (propiophenone) and the ortho-isomer.

Nuclear Magnetic Resonance (¹H-NMR)

- Solvent:
- Key Signals:
 - 1.45 ppm (d, 3H): Methyl group doublet (coupling with -proton).
 - 3.8-4.2 ppm (br s, 1H): Hydroxyl proton (shift varies with concentration/solvent).
 - 5.15 ppm (q, 1H): The chiral -proton (quartet). This is the diagnostic peak; in propiophenone, the -protons appear as a quartet at ~2.9 ppm (CH₂). The downfield shift to ~5.1 ppm confirms -hydroxylation.
 - 7.4-8.0 ppm (m, 5H): Aromatic protons.

Infrared Spectroscopy (IR)

- Broad band ~3450 cm⁻¹: O-H stretch (absent in propiophenone).
- Strong band ~1680 cm⁻¹: Carbonyl (C=O) stretch. The frequency is slightly lower than non-conjugated ketones due to conjugation with the phenyl ring and intramolecular H-bonding.

Safety & Handling Protocols

Signal Word: WARNING

Hazard Class	Statement	Precaution
Skin Irritation	Category 2 (H315)	Wear nitrile gloves; wash immediately upon contact.
Eye Irritation	Category 2A (H319)	Use safety goggles. Rinse cautiously with water for 15 min if exposed.
Storage	Hygroscopic / Light Sensitive	Store under inert gas () in amber glass at 2-8°C.

Stability Note:

-Hydroxy ketones can undergo dimerization or oxidation over time. Purity should be re-validated by HPLC/GC prior to use in critical GMP synthesis.

References

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